

Personal protective equipment for handling UMB298

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UMB298

Cat. No.: B8180657

[Get Quote](#)

Essential Safety and Logistical Information for Handling UMB298

Disclaimer: No comprehensive Safety Data Sheet (SDS) for **UMB298** (CAS No. 2266569-73-5) is publicly available. The following guidance is based on general principles for handling potent, small-molecule inhibitors and publicly available data on related compounds. Researchers must exercise caution and perform their own risk assessments based on the specific experimental conditions.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **UMB298**, a selective CBP/P300 bromodomain inhibitor. The information is intended to provide immediate, procedural guidance for safe handling, storage, and disposal.

Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data for **UMB298**, a cautious approach is warranted. Assume the compound is potent and potentially hazardous. The following PPE is mandatory when handling **UMB298** in solid or solution form:

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile or other chemically resistant gloves. Double-gloving is recommended.
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Body Protection	Laboratory Coat	Fully buttoned.
Respiratory Protection	Fume Hood	All handling of solid UMB298 and preparation of stock solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Operational Plan

A clear operational plan is critical to ensure the safe handling and storage of **UMB298**.

Engineering Controls

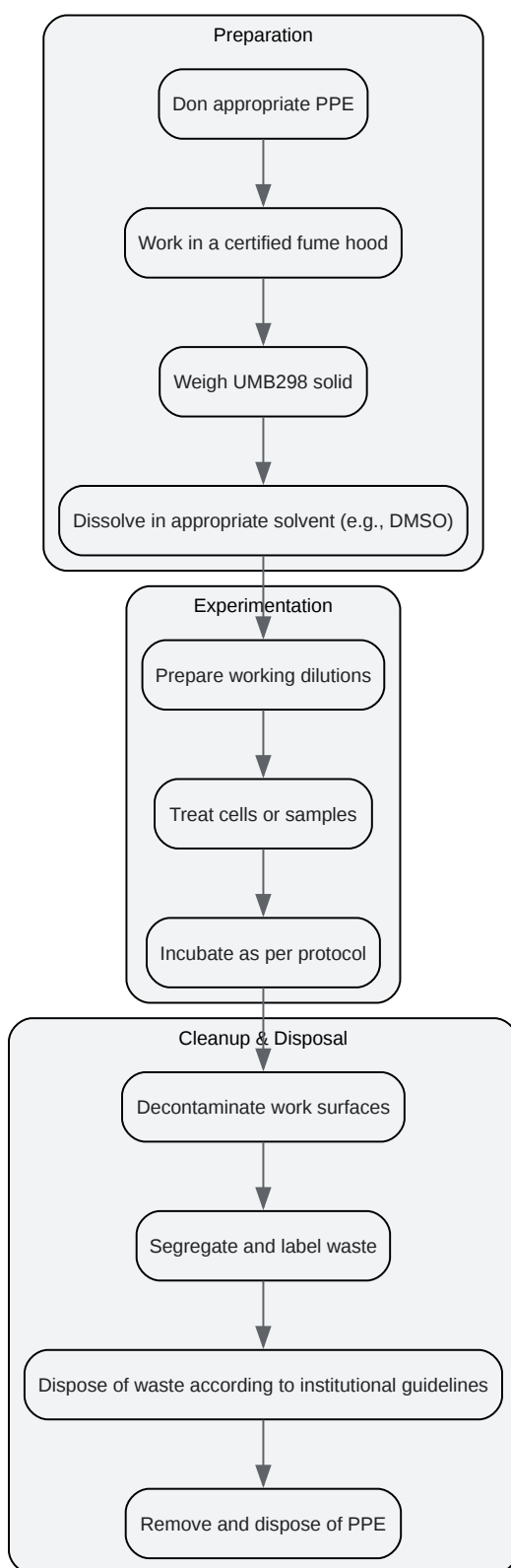
Control	Purpose
Chemical Fume Hood	To prevent inhalation of the compound.
Ventilated Enclosure	For weighing and handling of the solid compound.
Safety Shower & Eyewash Station	Must be readily accessible in case of accidental exposure.

Storage

Parameter	Recommendation
Temperature	Store at -20°C.
Container	Tightly sealed, clearly labeled container.
Location	A designated, secure area with restricted access.
Incompatibilities	Store away from strong oxidizing agents.

Experimental Workflow

The following diagram outlines a general workflow for handling a potent small molecule inhibitor like **UMB298**.



[Click to download full resolution via product page](#)

General workflow for handling potent small molecule inhibitors.

Disposal Plan

Proper disposal of **UMB298** and contaminated materials is crucial to prevent environmental contamination and exposure to others.

Waste Type	Disposal Procedure
Solid UMB298	Collect in a sealed, labeled container as hazardous chemical waste.
UMB298 Solutions	Collect in a sealed, labeled, and chemically compatible container as hazardous liquid waste. Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, tubes)	Collect in a designated, sealed hazardous waste container.
Contaminated PPE (e.g., gloves, disposable lab coat)	Bag and dispose of as hazardous waste.

All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.[\[1\]](#)[\[2\]](#)

Emergency Procedures

In the event of an accidental exposure or spill, immediate action is necessary.

Emergency Situation	Procedure
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Wash out mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. If the spill is small and you are trained to do so, contain the spill with absorbent material. Wear appropriate PPE, including respiratory protection. For large spills, or if you are not trained, contact your institution's EHS department immediately.

Health Hazard Information (Based on Class of Compound)

While specific data for **UMB298** is unavailable, preclinical safety studies of other CBP/p300 inhibitors have shown potential for adverse effects. For example, the CBP/p300 inhibitor GNE-781 was generally tolerated in preclinical studies but showed marked effects on thrombopoiesis (platelet formation) and also had deleterious effects on gastrointestinal and reproductive tissues.[3] It is prudent to assume that **UMB298** may have similar target organ toxicities.

It is imperative that all personnel handling **UMB298** are trained on its potential hazards and the procedures outlined in this document. This guidance should be supplemented with institution-specific safety protocols and a thorough review of any new information that becomes available.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. utep.edu [utep.edu]
- 2. 516-14 Hazardous Waste and Material Management [adminrecords.ucsd.edu]
- 3. Preclinical Safety Assessment of a Highly Selective and Potent Dual Small-Molecule Inhibitor of CBP/P300 in Rats and Dogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling UMB298]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8180657#personal-protective-equipment-for-handling-umb298]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com